

An In-Depth Technical Guide on the Pharmacological Properties of Echitovenine

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Compound of Interest

Compound Name: *Echitoveniline*

Cat. No.: *B1164242*

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For the Attention of Researchers, Scientists, and Drug Development Professionals

Abstract:

This technical guide provides a comprehensive overview of the current scientific understanding of Echitovenine, an Aspidosperma alkaloid. The user's original query referenced "**Echitoveniline**," which has been identified as a likely misspelling of Echitovenine. This document synthesizes the available information on the chemical properties and biosynthetic pathway of Echitovenine. However, a thorough investigation of publicly accessible scientific literature reveals a significant gap in the knowledge regarding its specific pharmacological properties. While the broader class of Aspidosperma alkaloids exhibits a range of biological activities, dedicated studies on Echitovenine's mechanism of action, pharmacokinetics, toxicology, and clinical potential are currently limited. This guide will present the existing information and highlight the areas requiring further research to fully elucidate the therapeutic potential of this compound.

Introduction

Echitovenine is a monoterpenoid indole alkaloid belonging to the extensive family of Aspidosperma alkaloids. These natural products are renowned for their complex chemical structures and diverse biological activities. Echitovenine is found in plant species of the Catharanthus genus, notably in the roots of Catharanthus roseus. While many alkaloids from this genus, such as vinblastine and vincristine, are well-established anticancer agents, the pharmacological profile of Echitovenine remains largely unexplored. This guide aims to

consolidate the known information about Echitovenine and to provide a framework for future research endeavors.

Chemical Properties

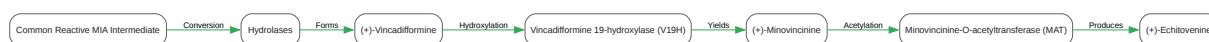
A clear understanding of the chemical characteristics of Echitovenine is fundamental to any pharmacological investigation.

Property	Data
Molecular Formula	C ₂₃ H ₂₈ N ₂ O ₄
IUPAC Name	methyl (1R,12R,19R)-12-(1-acetyloxyethyl)-8,16-diazapentacyclo[10.6.1.0 ^{1,9} .0 ^{2,7} .0 ^{16,19}]nonadeca-2,4,6,9-tetraene-10-carboxylate
Synonyms	(-)-echitovenine
Plant Source	Catharanthus roseus, Catharanthus trichophyllus

Biosynthesis

Recent research has shed light on the biosynthetic pathway of (+)-echitovenine in the roots of *Catharanthus roseus*. Understanding this pathway is crucial for potential biotechnological production of the compound. The biosynthesis involves a three-step enzymatic conversion.

A simplified representation of the logical flow of this pathway is presented below.



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Caption: Biosynthetic pathway of (+)-Echitovenine.

Pharmacological Properties: A Field for Future Investigation

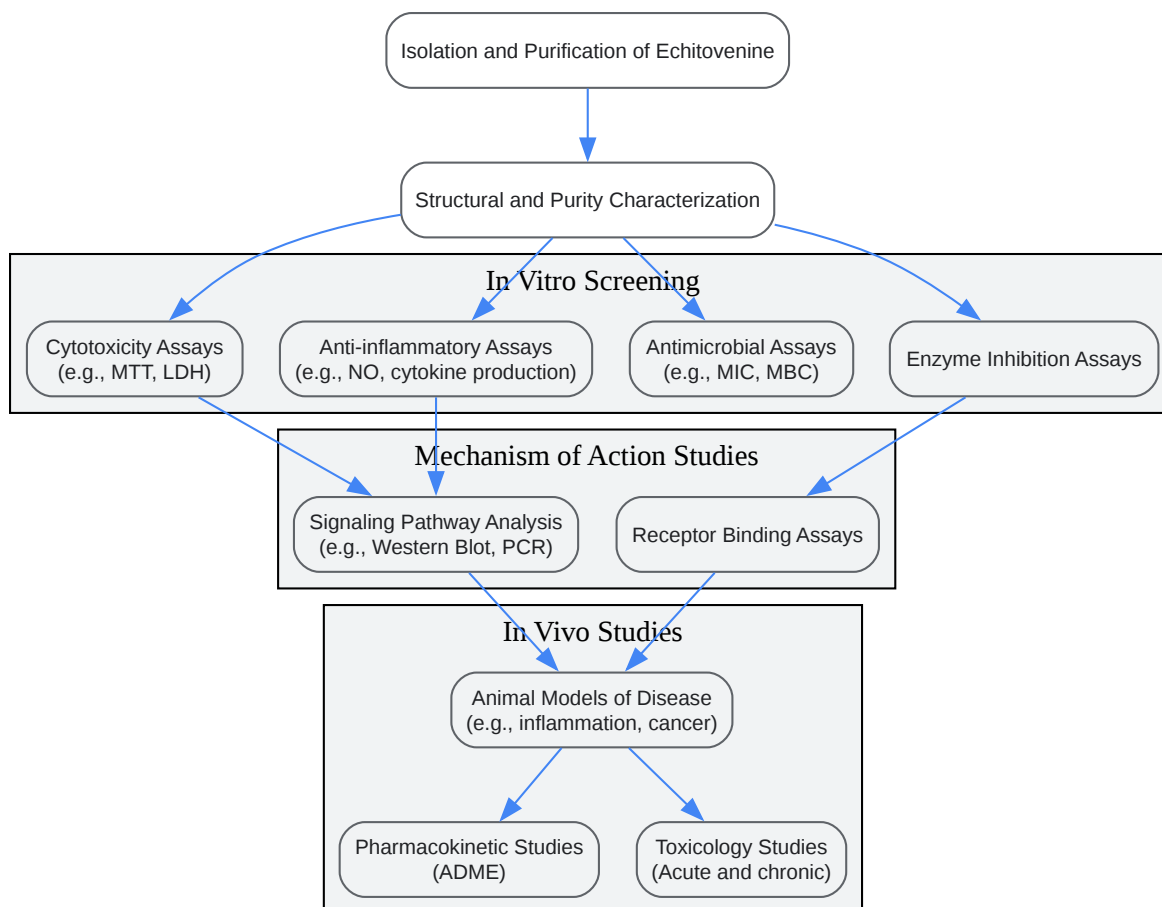
Despite the elucidation of its chemical structure and biosynthetic route, there is a notable absence of specific data on the pharmacological properties of Echitovenine in the current body of scientific literature. The broader class of Aspidosperma alkaloids, to which Echitovenine belongs, has been shown to possess a wide array of biological activities, including:

- **Anti-inflammatory and Analgesic Effects:** Many alkaloids from Aspidosperma species have demonstrated potential in modulating inflammatory pathways and reducing pain.
- **Cytotoxic and Anticancer Activity:** The discovery of potent anticancer agents within this family, such as vinblastine and vincristine, suggests that other members, including Echitovenine, may also possess cytotoxic properties against cancer cell lines. A related alkaloid, echitamine, has shown cytotoxic effects.
- **Antimalarial Activity:** Some Aspidosperma alkaloids have been investigated for their potential to combat the malaria parasite, Plasmodium falciparum.
- **Cardiovascular Effects:** Certain alkaloids from this class have been observed to influence cardiovascular parameters.
- **Antimicrobial Activity:** The potential for antimicrobial action is another area of interest for this diverse group of natural products.
- **Neuropharmacological Activity:** The complex structures of these alkaloids make them interesting candidates for investigation into their effects on the central and peripheral nervous systems.

However, without dedicated in vitro and in vivo studies on Echitovenine, it is not possible to attribute any of these activities directly to the compound.

Experimental Protocols: A Call for Research

To ascertain the pharmacological profile of Echitovenine, a series of well-defined experimental protocols will need to be employed. The following outlines a potential experimental workflow for future research:



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Caption: Proposed experimental workflow for Echitovenine.

Conclusion and Future Directions

Echitovenine represents a structurally intriguing natural product from a pharmacologically significant class of alkaloids. While its chemical identity and biosynthesis are being unraveled, a significant knowledge gap exists regarding its biological activities. The lack of available data on its pharmacological properties, including quantitative measures of efficacy and toxicity, prevents a comprehensive assessment of its therapeutic potential.

This guide serves as a call to the scientific community to undertake focused research on Echitovenine. The potential for discovering novel pharmacological activities is substantial, given the precedent set by other Aspidosperma alkaloids. Future studies should prioritize a systematic screening of Echitovenine's effects across a range of biological assays, followed by in-depth investigations into its mechanism of action, pharmacokinetics, and safety profile. Such efforts are essential to unlock the potential of Echitovenine as a lead compound for the development of new medicines.

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